

Essential Guide to the Safe Disposal of PPY-A

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Compound of Interest		
Compound Name:	PPY-A	
Cat. No.:	B1662640	Get Quote

This document provides comprehensive safety and logistical information for the proper disposal of **PPY-A**, a potent inhibitor of T315I mutant and wild-type AbI kinases. Adherence to these procedural guidelines is critical for laboratory personnel to ensure safety and proper chemical handling. **PPY-A** is not classified as a hazardous substance or mixture.[1]

Chemical and Physical Properties

A clear understanding of **PPY-A**'s properties is fundamental to safe handling and disposal.

Property	Value
Molecular Formula	C22H20N4O2[1]
Molecular Weight	372.42 g/mol
CAS Number	875634-01-8[1]
Appearance	Powder
Solubility	Soluble to 100 mM in DMSO[2]
Purity	≥98%

Storage and Stability

Proper storage is crucial to maintain the integrity of **PPY-A** and to prevent any degradation that might alter its properties.



Condition	Storage Temperature	Duration
Powder	-20°C	3 years[1]
4°C	2 years[1]	
In solvent	-80°C	6 months[1][3]
-20°C	1 month[1][3]	

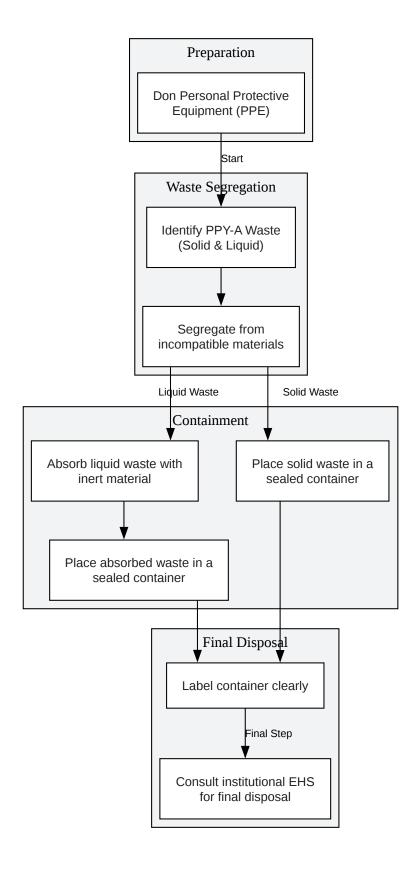
Note: The compound is stable under recommended storage conditions.[1] Shipping at room temperature is acceptable for periods of less than two weeks.[1]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **PPY-A** and associated waste.

Experimental Workflow for Disposal





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Caption: Workflow for the proper disposal of PPY-A waste.



Detailed Methodologies

- 1. Personal Protective Equipment (PPE): Before handling **PPY-A** or its waste, ensure appropriate PPE is worn. This includes:
- Safety glasses
- Lab coat
- Gloves
- 2. Waste Identification and Segregation:
- Solid Waste: Includes unused PPY-A powder, contaminated vials, and weighing papers.
- Liquid Waste: Includes solutions of PPY-A in solvents (e.g., DMSO).
- Keep PPY-A waste separate from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[1]
- 3. Spill Management: In case of a spill, follow these steps:
- Evacuate personnel to a safe area.[1]
- Ensure adequate ventilation.[1]
- Wear full personal protective equipment.[1]
- For liquid spills, absorb the solution with a finely-powdered liquid-binding material like diatomite or universal binders.[1]
- For solid spills, carefully sweep or scoop the material to avoid dust formation.
- Decontaminate the surfaces and any equipment by scrubbing with alcohol.[1]
- Collect all contaminated material for disposal.[1]
- 4. Waste Containment:



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- Solid Waste: Place directly into a clearly labeled, sealed container.
- Liquid Waste: Absorb the liquid waste with an inert material (e.g., vermiculite, dry sand).
 Once absorbed, place the material into a sealed container.
- Prevent any waste from entering drains or water courses.[1]
- 5. Final Disposal:
- Label the waste container clearly as "PPY-A Waste" and include any solvent information.
- Dispose of the contaminated material according to your institution's and local environmental regulations. Consult with your Environmental Health and Safety (EHS) department for specific guidance.

First Aid Procedures

In case of accidental exposure, follow these first aid measures:

Exposure Route	First Aid Measures
Eye Contact	Remove contact lenses if present. Immediately flush eyes with large amounts of water. Seek prompt medical attention.[1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention.[1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. [1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]

This guide is intended for research use by experienced personnel in appropriately equipped facilities. The user bears the full responsibility for the safe use of this material.[1]



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